

Comprehensive Solubility Profiling of 2-Bromo-3-chloro-5-nitrobenzoic Acid

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Compound of Interest

Compound Name: 2-Bromo-3-chloro-5-nitrobenzoic acid

CAS No.: 1499553-66-0

Cat. No.: B2938870

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Thermodynamic Basis, Experimental Protocols, and Process Applications

Executive Summary & Compound Architecture

2-Bromo-3-chloro-5-nitrobenzoic acid is a highly functionalized aromatic intermediate, critical in the synthesis of agrochemicals and heterocyclic pharmaceutical scaffolds. Its structure features three distinct functionalities on the benzene ring:

- Carboxylic Acid (-COOH, C1): Primary site for hydrogen bonding; dictates pH-dependent solubility.
- Halogens (-Br at C2, -Cl at C3): Induce steric strain and increase lipophilicity (logP), affecting crystal packing density.
- Nitro Group (-NO₂ at C5): A strong electron-withdrawing group (EWG) that enhances the acidity of the carboxyl group and interacts with polar solvents via dipole-dipole interactions.

Understanding the solubility profile of this compound is not merely about data collection—it is the prerequisite for designing efficient recrystallization processes, maximizing reaction yield, and minimizing solvent waste (Green Chemistry).

Theoretical Framework: Solubility Thermodynamics

To predict and model the behavior of BCNBA, we rely on solid-liquid equilibrium thermodynamics. The solubility depends on the interplay between the crystal lattice energy of the solid and the solvation energy in the liquid.

2.1 The "Like Dissolves Like" Principle applied to BCNBA

- Polar Protic Solvents (Methanol, Ethanol, Isopropanol): Expected to show highest solubility due to the ability to form hydrogen bonds with the carboxylic acid moiety and the nitro group.
- Polar Aprotic Solvents (Acetone, Ethyl Acetate): Moderate to high solubility driven by dipole-dipole interactions.
- Non-Polar Solvents (n-Hexane, Cyclohexane): Expected lowest solubility. The polar functionalities of BCNBA create a high energy barrier for solvation in non-polar media.

2.2 Thermodynamic Modeling

For rigorous process design, experimental data is fitted to thermodynamic models. The Modified Apelblat Equation is the industry standard for correlating solubility (

) with temperature (

):

Where:

- = Mole fraction solubility
- = Absolute temperature (K)
- = Empirical model parameters derived from regression analysis.

Experimental Methodology: Self-Validating Protocol

Reliable data requires a protocol that eliminates metastability and ensures true thermodynamic equilibrium.

3.1 Materials

- Solute: **2-Bromo-3-chloro-5-nitrobenzoic acid** (Purity > 99.0%, verified by HPLC).
- Solvents: Analytical grade (Methanol, Ethanol, Acetone, Ethyl Acetate, Acetonitrile, Toluene).

3.2 The Isothermal Saturation Method (Standard Operating Procedure)

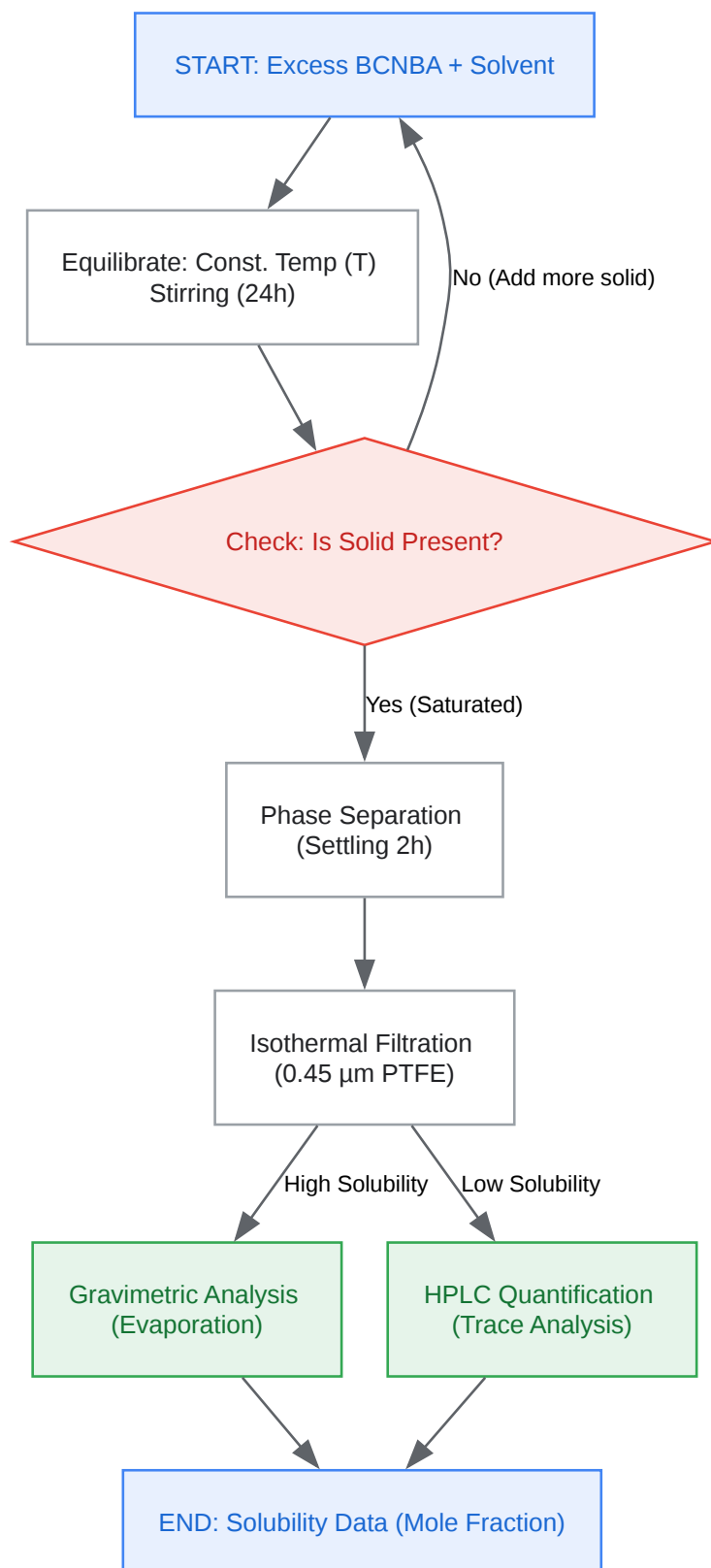
This method minimizes supersaturation risks and ensures accuracy.

Step-by-Step Protocol:

- Preparation: Add excess BCNBA solid to 50 mL of the selected solvent in a jacketed equilibrium cell.
- Equilibration: Stir the suspension continuously using a magnetic stirrer at the target temperature (e.g., 278.15 K to 323.15 K) for 24 hours.
 - Validation: Check for the presence of undissolved solid to ensure saturation.
- Settling: Stop stirring and allow the suspension to settle for 2 hours to separate the phases.
- Sampling: Withdraw the supernatant liquid using a pre-heated syringe filter (0.45 µm PTFE) to prevent precipitation during transfer.
- Quantification:
 - Gravimetric Analysis: Evaporate solvent and weigh the dry residue (Recommended for high solubility).
 - HPLC Analysis: Dilute sample and analyze against a calibration curve (Recommended for low solubility/trace analysis).

3.3 Workflow Visualization

The following diagram outlines the critical path for solubility determination, ensuring data integrity.



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Figure 1: Decision-logic workflow for determining solubility via the isothermal saturation method.

Data Analysis & Process Implications

4.1 Expected Solubility Trends

Based on structural analogs (e.g., 2-chloro-5-nitrobenzoic acid), the solubility order is predicted as follows: Acetone > Ethanol > Methanol > Ethyl Acetate > Acetonitrile > Toluene > Water

Solvent Class	Representative Solvent	Predicted Solubility	Mechanism
Polar Aprotic	Acetone	High	Dipole-dipole & H-bond acceptance
Polar Protic	Ethanol	High	Strong H-bonding with -COOH
Non-Polar	Toluene	Low	Weak van der Waals interactions
Aqueous	Water (pH < pKa)	Very Low	Hydrophobic aromatic ring dominance

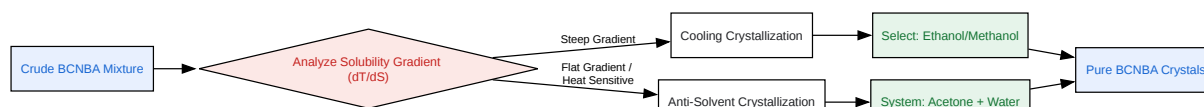
4.2 Application: Recrystallization Strategy

The "Cooling Crystallization" technique is ideal for BCNBA purification.

- Solvent Selection: Choose a solvent with a steep solubility curve (high value in Apelblat equation). Ethanol is often the optimal balance of cost, toxicity, and solubility gradient.
- Anti-Solvent Method: For heat-sensitive isomers, dissolve BCNBA in Acetone (high solubility) and slowly add Water (anti-solvent) to induce controlled precipitation.

4.3 Process Logic for Purification

The diagram below illustrates the decision matrix for selecting the purification method based on solubility data.



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Figure 2: Strategic selection of crystallization method based on solubility temperature dependence.

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